

# 2-Chloro-2,3,3-trimethylbutane formula and molecular weight

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## Compound of Interest

Compound Name: 2-Chloro-2,3,3-trimethylbutane

Cat. No.: B1620436

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## Technical Data Sheet: 2-Chloro-2,3,3-trimethylbutane

This document provides essential chemical data for **2-Chloro-2,3,3-trimethylbutane**, intended for researchers, scientists, and professionals in drug development.

### Chemical Identity and Properties

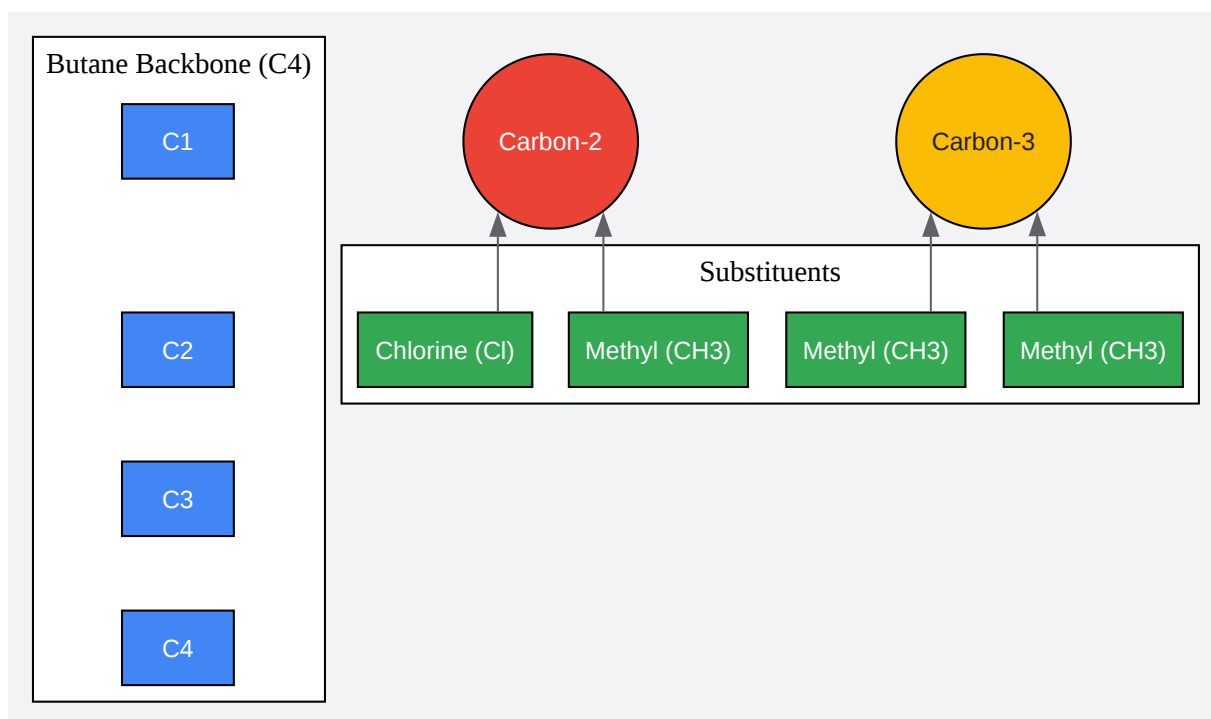
**2-Chloro-2,3,3-trimethylbutane** is a halogenated alkane. The following table summarizes its key quantitative properties.

Parameter	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>15</sub> Cl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	134.65 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Registry Number	918-07-0	<a href="#">[1]</a> <a href="#">[2]</a>

### Molecular Composition

The structural composition of **2-Chloro-2,3,3-trimethylbutane** is based on a butane backbone with specific substitutions. The IUPAC name, **2-chloro-2,3,3-trimethylbutane**, indicates a

butane chain with a chlorine atom and a methyl group on the second carbon, and two methyl groups on the third carbon.



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Caption: Logical relationship of substituents on the butane backbone.

Note: As this document pertains to the fundamental chemical properties (formula and molecular weight), detailed experimental protocols for synthesis or analysis are beyond its scope. The provided diagram illustrates the logical composition of the molecule as described by its IUPAC name.

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## References

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- 3. 2-Chloro-2,3,3-trimethylbutane | C<sub>7</sub>H<sub>15</sub>Cl | CID 70192 - PubChem [pubchem.ncbi.nlm.nih.gov]
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